

Cymarin biochemical actions

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Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

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Core Properties of Cymarin

Property	Description
Mechanism of Action	Inhibits sodium-potassium ATPase pump (Na^+/K^+ ATPase) on cell membranes [1] [2].
Biochemical Consequence	Increases intracellular sodium, affecting calcium exchange; enhances cardiac muscle contraction (positive inotropic effect) [1] [2].
Chemical Formula	$\text{C}_{30}\text{H}_{44}\text{O}_9$ [1] [2] [3].
Molecular Weight	548.66 - 548.67 g/mol [1] [2] [3].
CAS Number	508-77-0 [1] [3].
Source	Primarily extracted from <i>Apocynum cannabinum</i> and related species [2].
ATC Code	C01AC03 (Cardiac therapy - Cardiac glycosides) [1].
Purity	Available with a minimum purity of 95% [2].

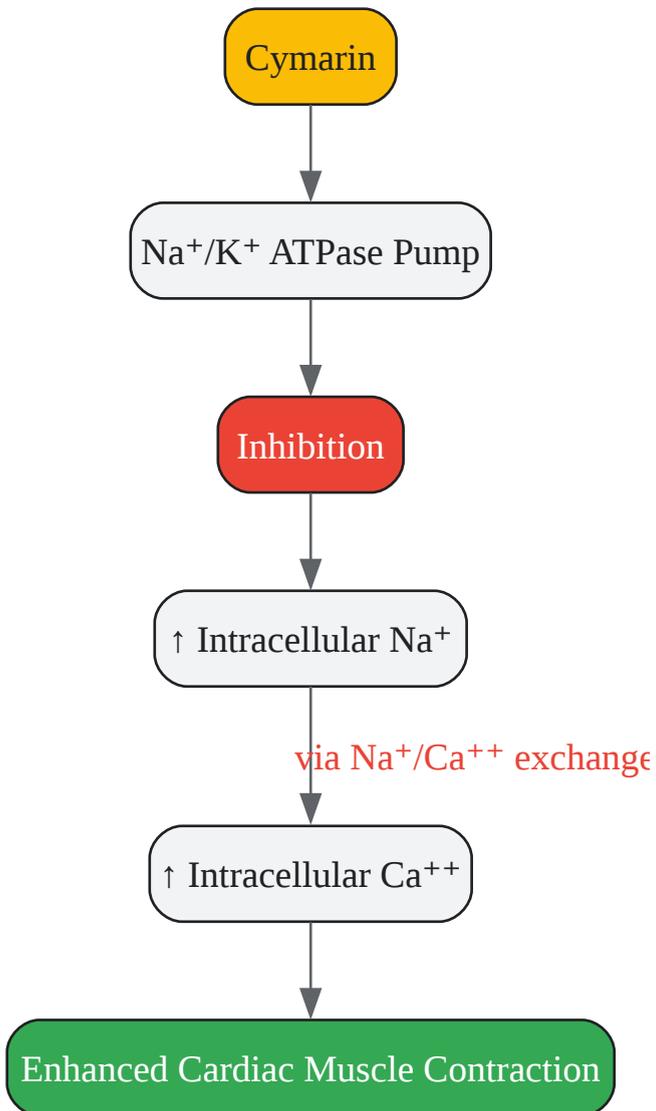
Research Applications & Findings

The following table summarizes key research areas and observed effects of **Cymarín** in scientific studies. Note that these are research findings, not established clinical uses.

Research Area	Observed Effects / Potential Mechanisms	Key Citations
Oncology Research	Hinders cancer cell proliferation, triggers apoptosis (programmed cell death), impedes angiogenesis (formation of new blood vessels) [3].	[3]
Immune Response & Inflammation	Suppresses activation of NF- κ B; curtails production of pro-inflammatory cytokines (TNF- α , IL-6) [3].	[3]
Microbial Infection Control	Demonstrates effectiveness against bacterial and fungal growth [3].	[3]
Metabolic & Liver Health	Identified as capable of increasing apolipoprotein A-I transcription in human liver cells [3].	[3]

Cymarín Mechanism of Action Pathway

The diagram below illustrates the core mechanism of **Cymarín** as a cardiac glycoside, based on information from DrugBank Online and CymitQuimica [1] [2].



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References

1. : Uses, Interactions, Cymarin of Mechanism | DrugBank Online Action [go.drugbank.com]
2. | CymitQuimica Cymarin [cymitquimica.com]

3. | CAS 508-77-0 | SCBT - Santa Cruz Biotechnology Cymarin [scbt.com]

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